

Aranorosin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aranorosin

Cat. No.: B10799327

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aranorosin is a structurally complex natural product isolated from the fungus *Pseudoarachnietus roseus*. It has garnered significant interest within the scientific community due to its diverse biological activities, including potent antifungal, antibacterial, and anticancer properties. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Aranorosin**. It further details its mechanisms of action, primarily focusing on its role as an inhibitor of the anti-apoptotic protein Bcl-2 and the bacterial enzyme AAC(6')/APH(2''). This document summarizes available quantitative data on its biological activity, provides detailed experimental protocols for its synthesis and isolation, and presents visual representations of its known signaling pathways and mechanisms of action to facilitate further research and drug development efforts.

Chemical Structure and Physicochemical Properties

Aranorosin is a polyketide-derived metabolite characterized by a unique and highly oxygenated tetracyclic core.

Chemical Structure:

- IUPAC Name: (2E,4E,6R)-N-[(1S,2'R,3R,3'S,5S,7R)-2'-hydroxy-6-oxospiro[4,8-dioxatricyclo[5.1.0.0^{3,5}]octane-2,5'-oxolane]-3'-yl]-4,6-dimethyldodeca-2,4-dienamide[1]

- Molecular Formula: C₂₃H₃₃NO₆[\[1\]](#)
- Canonical SMILES: CCCCCC--INVALID-LINK--
-/C=C(\C)/C=C/C(=O)N[C@H]1CC2([C@@H]3--INVALID-LINK--C(=O)
[C@@H]4[C@H]2O4)O[C@H]1O[\[1\]](#)

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **Aranorosin**.

Property	Value	Source
Molecular Weight	419.5 g/mol	--INVALID-LINK--
XLogP3	3.6	--INVALID-LINK--
Hydrogen Bond Donor Count	2	--INVALID-LINK--
Hydrogen Bond Acceptor Count	6	--INVALID-LINK--
Rotatable Bond Count	6	--INVALID-LINK--
Exact Mass	419.230788 g/mol	--INVALID-LINK--
Monoisotopic Mass	419.230788 g/mol	--INVALID-LINK--
Topological Polar Surface Area	94.2 Å ²	--INVALID-LINK--
Heavy Atom Count	30	--INVALID-LINK--
Formal Charge	0	--INVALID-LINK--
Complexity	726	--INVALID-LINK--

Biological Activity and Quantitative Data

Aranorosin exhibits a broad spectrum of biological activities. While comprehensive tabular data on its IC₅₀ and MIC values are not readily available in single public sources, the following sections summarize the reported activities.

Anticancer Activity

Aranorosin has been identified as an inhibitor of the anti-apoptotic function of Bcl-2, a key regulator of apoptosis.[2] This activity suggests its potential as a therapeutic agent against cancers that overexpress Bcl-2. A synthetic derivative of **Aranorosin**, K050, has been shown to induce apoptosis in a Bcl-2-overexpressing cell line at sub-micromolar concentrations when used in combination with an anti-Fas antibody.[2]

Table 1: Anticancer Activity of **Aranorosin** and its Derivatives (Qualitative Data)

Compound	Target	Effect	Cell Line	Concentration	Source
Aranorosin	Anti-apoptotic function of Bcl-2	Inhibition	-	-	
K050 (Aranorosin derivative)	Anti-apoptotic function of Bcl-2	Apoptosis induction (in combination with anti-Fas antibody)	Bcl-2 overexpressing cells	Sub-micromolar	

Antimicrobial Activity

Aranorosin has demonstrated both antifungal and antibacterial properties. It was initially isolated and characterized as a novel antifungal antibiotic from *Pseudoarachnoidus roseus*. Furthermore, it has been shown to circumvent arbekacin resistance in Methicillin-resistant *Staphylococcus aureus* (MRSA) by inhibiting the bifunctional enzyme AAC(6')/APH(2'').

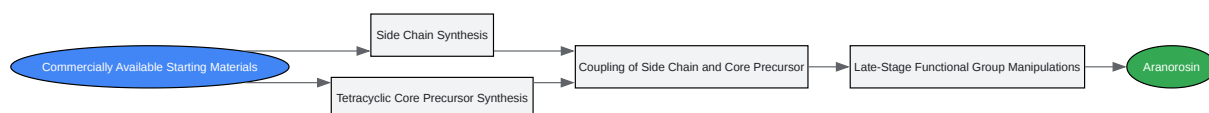
Table 2: Antimicrobial Activity of **Aranorosin** (Qualitative Data)

Activity	Organism	Mechanism	Source
Antifungal	Various fungi	Not specified	
Antibacterial (Resistance reversal)	Methicillin-resistant Staphylococcus aureus (MRSA)	Inhibition of AAC(6')/APH(2'')	

Experimental Protocols

Total Synthesis of Aranorosin

The total synthesis of **Aranorosin** is a complex, multi-step process. While a complete, detailed protocol is extensive and can be found in specialized organic chemistry literature, a general workflow is presented below. Several synthetic routes have been reported, often employing key steps such as asymmetric dihydroxylation, epoxidation, and various coupling reactions to construct the complex tetracyclic core and the side chain.

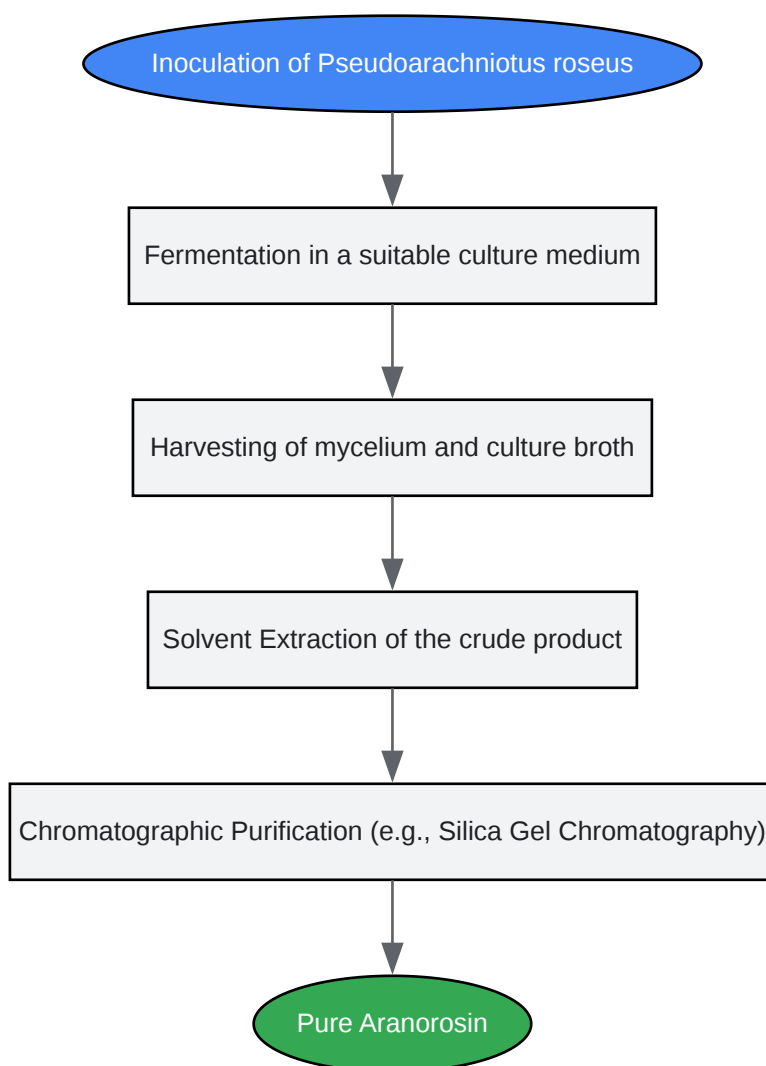


[Click to download full resolution via product page](#)

A generalized workflow for the total synthesis of **Aranorosin**.

Isolation of Aranorosin from *Pseudoarachniotus roseus*

The isolation of **Aranorosin** from its natural source involves fermentation of the fungus followed by extraction and purification of the metabolite.



[Click to download full resolution via product page](#)

A typical workflow for the isolation of **Aranorosin**.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **Aranorosin** against various microbial strains can be determined using standard broth microdilution or agar dilution methods.



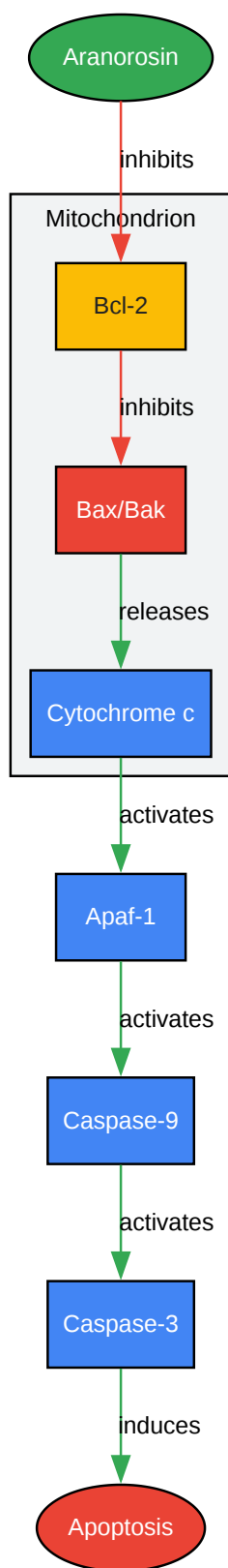
[Click to download full resolution via product page](#)

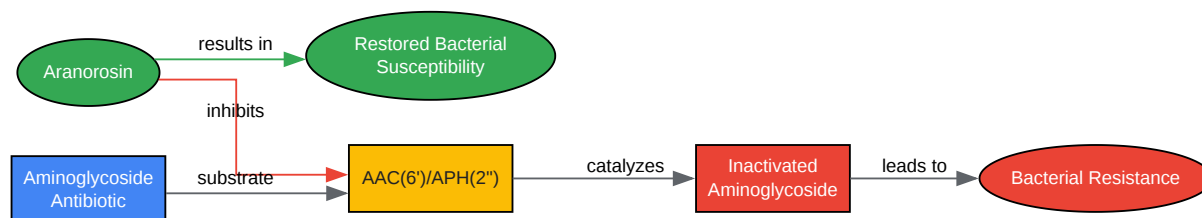
A generalized workflow for determining the MIC of **Aranorosin**.

Signaling Pathways and Mechanisms of Action

Inhibition of Bcl-2 and Induction of Apoptosis

Aranorosin's anticancer activity is, at least in part, attributed to its ability to inhibit the anti-apoptotic protein Bcl-2. By binding to Bcl-2, **Aranorosin** disrupts its function of sequestering pro-apoptotic proteins like Bax and Bak. This leads to the activation of the intrinsic apoptotic pathway, characterized by the loss of mitochondrial membrane potential, release of cytochrome c, and subsequent activation of caspase-9 and the executioner caspases.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scispace.com [scispace.com]
- 2. The total synthesis of the diepoxycyclohexanone antibiotic aranorosin and novel synthetic analogues - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Aranorosin: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799327#chemical-structure-and-properties-of-aranorosin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com